

Function of Arachidyl oleate in lipid metabolism.

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Compound of Interest

Compound Name: Arachidyl oleate

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An In-depth Technical Guide on **Arachidyl Oleate** and Its Putative Role in Lipid Metabolism

Abstract

Arachidyl oleate, a wax ester composed of icosan-1-ol and oleic acid, belongs to a class of neutral lipids with diverse applications in industries ranging from cosmetics to lubricants.^{[1][2]} While the industrial uses of wax esters are well-documented, their specific roles in mammalian lipid metabolism, particularly for individual species like **arachidyl oleate**, are less defined. This technical guide synthesizes the current understanding of **arachidyl oleate**, focusing on its structure, biosynthesis, and the known metabolic functions of its constituent fatty acid, oleic acid. Due to a lack of direct research on the metabolic functions of **arachidyl oleate**, this paper extrapolates potential roles based on the general understanding of wax esters and the well-characterized pathways of its precursors. This guide is intended for researchers, scientists, and drug development professionals interested in the underexplored areas of lipid metabolism.

Introduction to Arachidyl Oleate

Arachidyl oleate is a wax ester formed through the formal condensation of icosan-1-ol (arachidyl alcohol) and oleic acid.^{[3][4]} Wax esters are esters of long-chain fatty acids and long-chain fatty alcohols.^[2] They are found in various organisms, from bacteria to mammals, where they can serve as energy stores, structural components, or protective coatings. In microorganisms, wax esters are considered important storage lipids, providing a mechanism to store excess free fatty acids in a non-toxic form.

Chemical Properties of Arachidyl Oleate

A summary of the key chemical properties of **arachidyl oleate** is provided in Table 1.

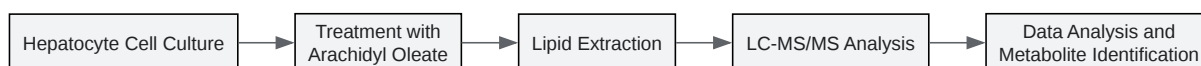
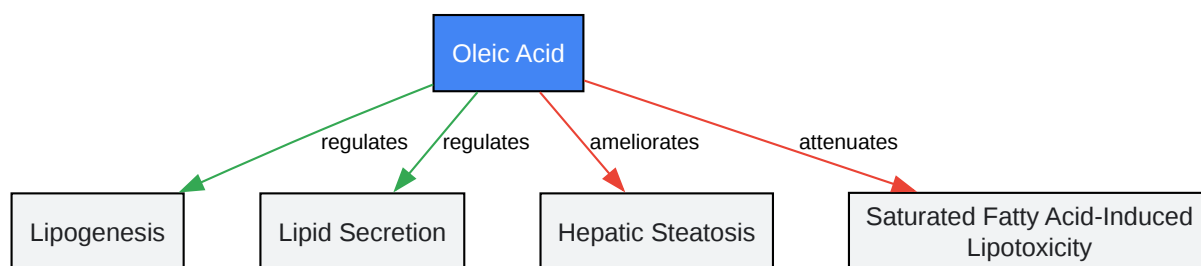
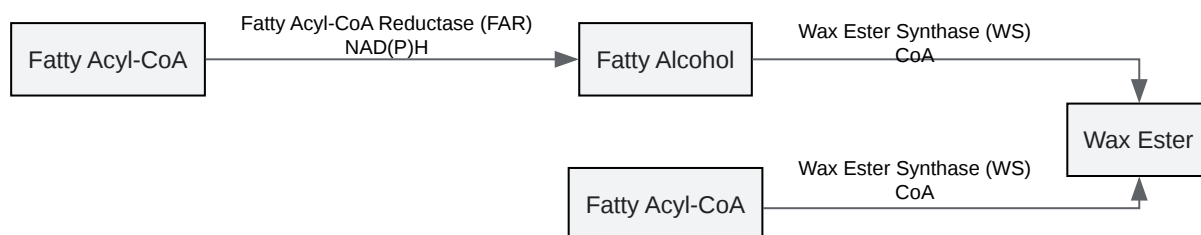
Property	Value	Source
Molecular Formula	C38H74O2	
Molecular Weight	563.0 g/mol	
IUPAC Name	icosyl (Z)-octadec-9-enoate	
Synonyms	Icosyl oleate, Oleic acid, eicosyl ester	
CAS Number	22393-88-0	

Biosynthesis of Wax Esters

The biosynthesis of wax esters, including **arachidyl oleate**, is a two-step enzymatic process. This pathway was first elucidated in the early 2000s.

- **Fatty Acyl-CoA Reduction:** A fatty acyl-CoA is reduced to a corresponding fatty alcohol by a fatty acyl-CoA reductase (FAR). This reaction is NAD(P)H-dependent.
- **Esterification:** A wax ester synthase (WS) then catalyzes the esterification of the fatty alcohol with a second fatty acyl-CoA molecule to form the wax ester.

A generalized workflow for the biosynthesis of wax esters is depicted in the following diagram.



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